

Application Notes and Protocols for In Vitro Assays of Flupentixol Dihydrochloride

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Compound of Interest

Compound Name: *Flupentixol Dihydrochloride*

Cat. No.: *B023768*

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Introduction

Flupentixol dihydrochloride is a versatile therapeutic agent with a well-established role as a typical antipsychotic. Its mechanism of action is primarily attributed to its potent antagonism of dopamine D1 and D2 receptors.[1][2] Additionally, it exhibits moderate antagonistic effects on the serotonin 5-HT_{2A} receptor.[3][4] More recently, Flupentixol has been identified as a novel inhibitor of phosphoinositide 3-kinase (PI3K), particularly the alpha isoform (PI3K α), highlighting its potential as an anticancer agent.[5][6][7]

These application notes provide detailed protocols for a range of in vitro assays to characterize the pharmacological and biological activities of **Flupentixol dihydrochloride**. The assays described herein are designed to quantify its binding affinity to key receptor targets, its enzymatic inhibitory activity, and its functional cellular effects, including downstream signaling and cytotoxicity.

Data Presentation

Table 1: In Vitro Inhibitory Activity of Flupentixol

Target	Assay Type	Cell Line/System	Parameter	Value	Reference
PI3K α	Kinase Assay	Cell-free	IC50	127 \pm 5.87 nM	[5]
A549	Cell Viability (MTT)	Human Lung Carcinoma	IC50	5.708 μ M	[5]
H661	Cell Viability (MTT)	Human Lung Carcinoma	IC50	6.374 μ M	[5]

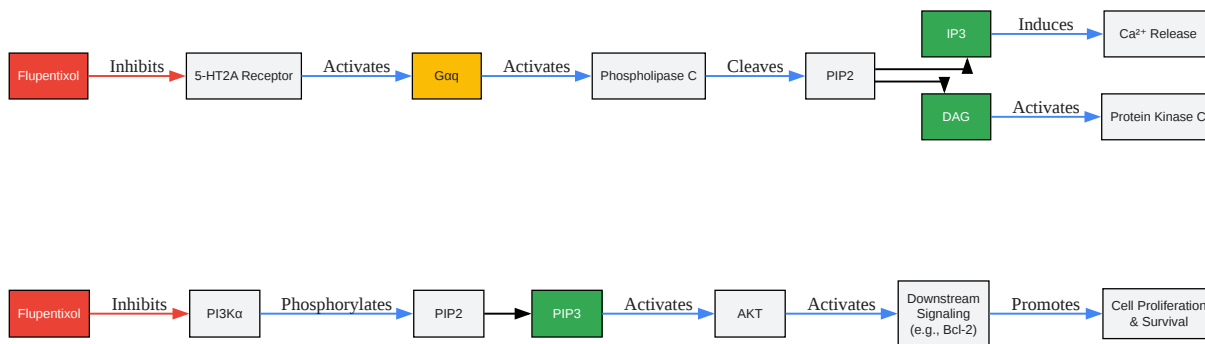
Table 2: Receptor Binding Profile of Flupentixol

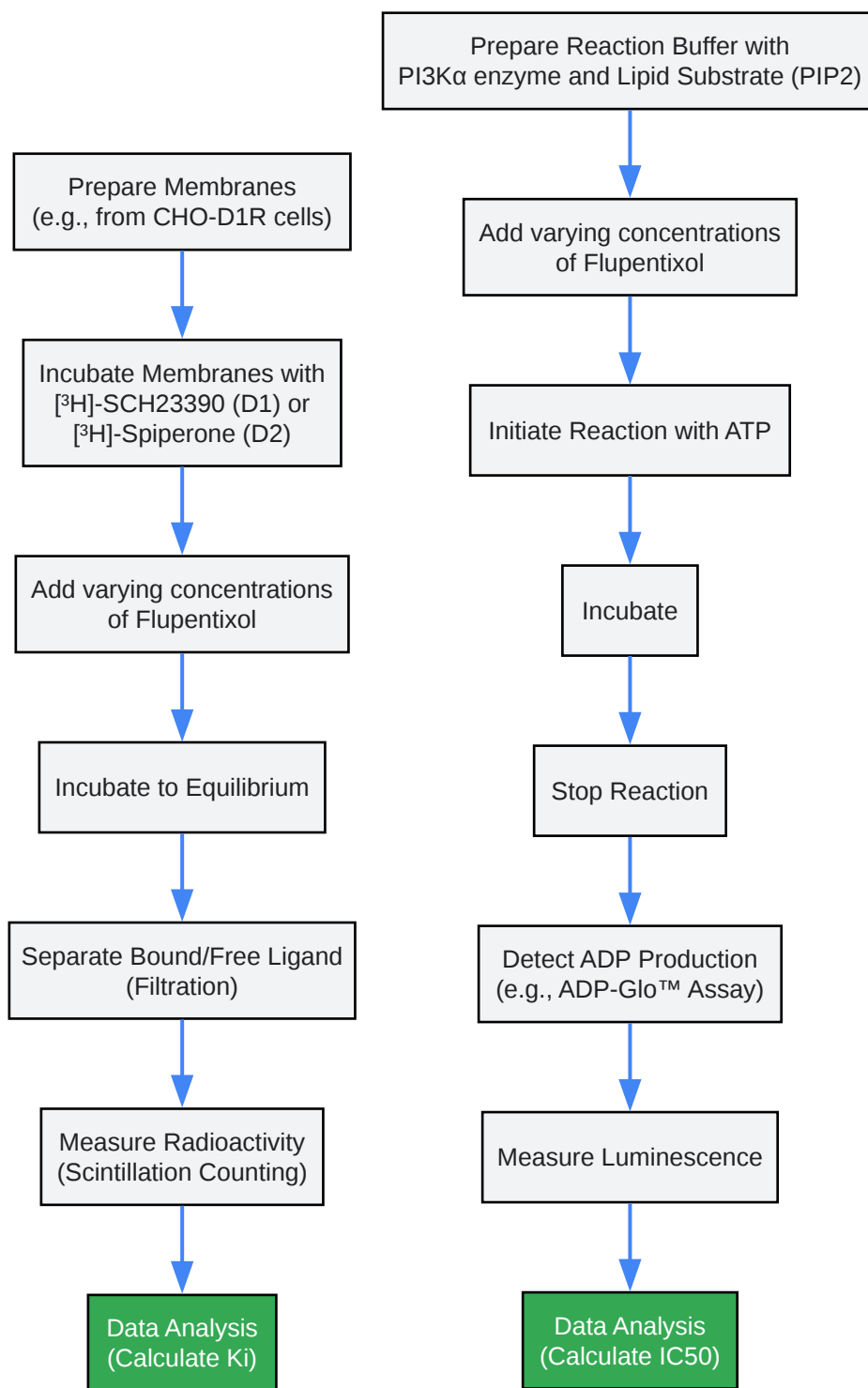
Receptor Target	Description	Expected Activity	Reference
Dopamine D1	Gas-coupled GPCR	Antagonist	[1][3]
Dopamine D2	Gai-coupled GPCR	Antagonist	[1][3]
Serotonin 5-HT2A	Gaq-coupled GPCR	Antagonist	[3][4]

Signaling Pathways

The following diagrams illustrate the key signaling pathways modulated by Flupentixol.







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